

Comprehensive Application Note: Characterization of N-(2-Cyclohexyl-1H- benzoimidazol-5-yl)-acetamide

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Compound of Interest

Compound Name: *N-(2-Cyclohexyl-1H-
benzoimidazol-5-yl)-acetamide*

Cat. No.: *B5540072*

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Abstract

This application note details the analytical protocols for the structural validation of **N-(2-Cyclohexyl-1H-benzoimidazol-5-yl)-acetamide** (referred to herein as NCBA). Benzimidazole derivatives are critical scaffolds in medicinal chemistry, often functioning as anthelmintics, proton pump inhibitors, and kinase inhibitors. This guide addresses the specific challenges in characterizing 2-alkyl-5-substituted benzimidazoles, particularly the resolution of prototropic tautomerism in NMR spectroscopy and the identification of characteristic fragmentation patterns in Mass Spectrometry (MS).

Part 1: Chemical Profile & Properties

Property	Detail
IUPAC Name	N-(2-Cyclohexyl-1H-benzimidazol-5-yl)acetamide
Molecular Formula	C ₁₅ H ₁₉ N ₃ O
Exact Mass	257.1528 Da
Molecular Weight	257.33 g/mol
Solubility	Soluble in DMSO, Methanol, DMF; Sparingly soluble in water.
pKa (Calc)	~5.5 (Benzimidazole N3), ~14 (Amide)

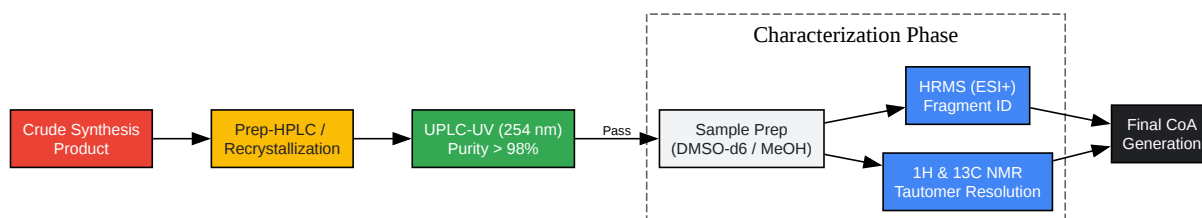
Structural Logic

The molecule consists of a benzimidazole core substituted at the 2-position with a cyclohexyl ring (lipophilic domain) and at the 5-position with an acetamido group (hydrogen bond donor/acceptor).

- **Critical Feature:** The 1H-benzimidazole moiety undergoes rapid prototropic tautomerism between N1 and N3. Consequently, the 5-acetamido and 6-acetamido isomers exist in dynamic equilibrium. In solution, this often results in signal broadening or time-averaged chemical shifts.

Part 2: Analytical Workflow

The following diagram outlines the logical flow for isolating and characterizing NCBA, ensuring sample integrity before spectral acquisition.



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Figure 1: Analytical workflow for the purification and characterization of benzimidazole derivatives.

Part 3: Mass Spectrometry (MS) Protocol

Experimental Setup

- Instrument: Q-TOF or Orbitrap HRMS (High-Resolution Mass Spectrometry).
- Ionization Source: Electrospray Ionization (ESI) in Positive Mode.
- Solvent System: 0.1% Formic Acid in Water/Acetonitrile (50:50).
- Rationale: The basic imidazole nitrogen is easily protonated
, providing high sensitivity.

Fragmentation Pathway Analysis

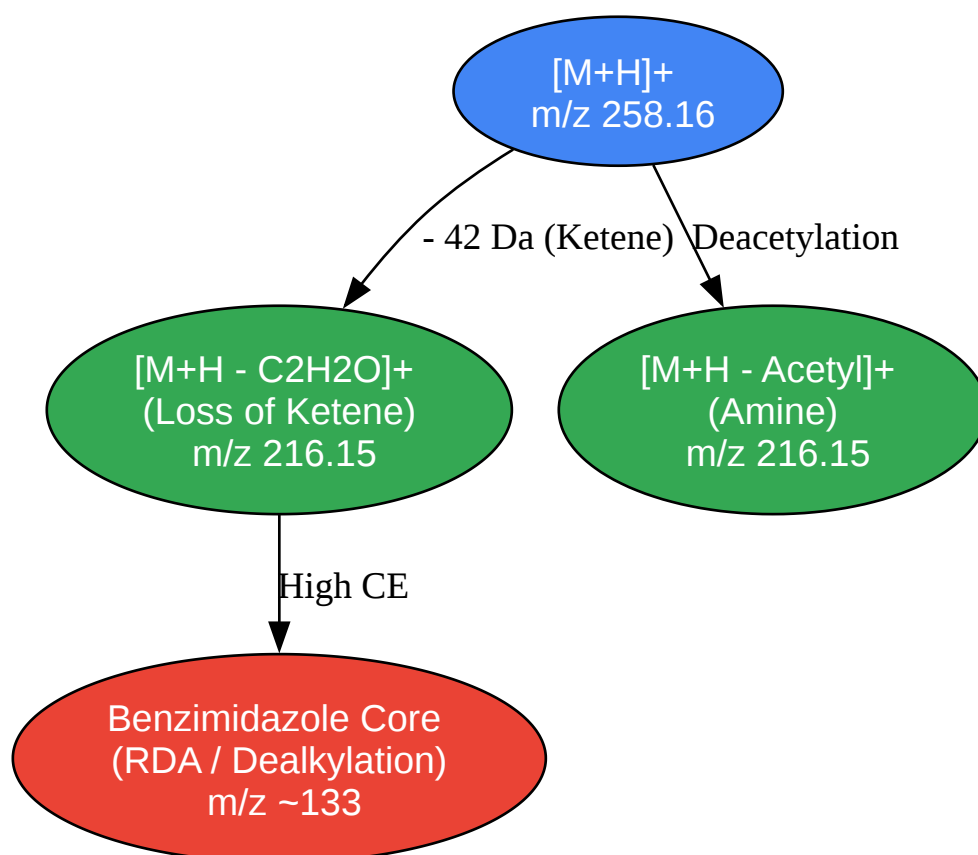
In ESI+ MS/MS, NCBA follows a distinct fragmentation pattern useful for structural confirmation.

- Parent Ion:
.
- Primary Fragment (Loss of Ketene): The acetamido group typically loses a neutral ketene molecule (

, 42 Da), yielding the free amine (

).

- Secondary Fragment (Cyclohexyl Ring Cleavage): High collision energy can lead to the loss of the cyclohexyl group or ring contraction.



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Figure 2: Proposed ESI+ fragmentation pathway for **N-(2-Cyclohexyl-1H-benzoimidazol-5-yl)-acetamide**.

MS Data Summary

Ion Identity	Theoretical m/z	Description
[M+H] ⁺	258.1601	Protonated Molecular Ion
[M+Na] ⁺	280.1420	Sodium Adduct (Common impurity)
[M-C ₂ H ₂ O+H] ⁺	216.1495	Loss of Ketene (Characteristic of Acetamides)

Part 4: NMR Spectroscopy Protocol

Solvent Selection & Tautomerism

- Recommended Solvent:DMSO-d₆.[\[1\]](#)[\[2\]](#)

- Why? Chloroform (

) often leads to broad signals due to intermediate exchange rates of the imidazole NH.

DMSO-d₆ forms hydrogen bonds with the NH, slowing the exchange and sharpening the signals, although tautomeric averaging of the C4/C6 and C5/C7 positions may still occur at room temperature.

- Concentration: 5–10 mg in 0.6 mL DMSO-d₆.

¹H NMR Assignment (400/600 MHz, DMSO-d₆)

Position	Shift (δ ppm)	Multiplicity	Integral	Assignment Logic
NH (Ring)	12.0 – 12.4	Broad Singlet	1H	Acidic imidazole proton. Highly dependent on concentration/temperature.
NH (Amide)	9.8 – 10.0	Singlet	1H	Downfield due to amide anisotropy and H-bonding.
H-4	7.9 – 8.1	Doublet (J~2Hz)	1H	"Singlet-like." Deshielded by amide and imidazole ring current.
H-7	7.4 – 7.6	Doublet (J~8Hz)	1H	Ortho to H-6.
H-6	7.2 – 7.4	dd (J~8, 2Hz)	1H	Ortho to H-7, meta to H-4.
H-2' (Cyclohexyl)	2.8 – 3.0	Multiplet (tt)	1H	Methine proton attached to the benzimidazole C2.
Acetamide CH ₃	2.05	Singlet	3H	Characteristic sharp singlet for acetyl group.
Cyclohexyl CH ₂	1.2 – 2.1	Multiplets	10H	Complex envelope of axial/equatorial protons.

Expert Insight on Tautomerism: In 1H-benzimidazoles, the H-4 and H-7 protons, as well as H-5 and H-6 carbons, exchange roles rapidly. If the spectrum appears "messy" or broad in the

aromatic region:

- Heat the sample: Running the NMR at 350 K (in DMSO-d6) will increase the exchange rate, coalescing the tautomers into sharp, averaged signals.
- Cool the sample: Running at 250 K (if solubility permits) may freeze out the individual tautomers (5-acetamido and 6-acetamido forms).

13C NMR Assignment (100/150 MHz, DMSO-d6)

Carbon Type	Shift (δ ppm)	Notes
C=O (Amide)	~168.0	Carbonyl carbon.
C-2 (Imid)	~158.0	Quaternary carbon attached to cyclohexyl.
C-3a/7a	~135 – 140	Bridgehead carbons (often broad due to tautomerism).
C-5 (Ipso)	~133.0	Carbon bearing the acetamido group.
Ar-CH	110 – 120	Aromatic methines (C4, C6, C7).
Cyclohexyl CH	~37.0	Methine attached to benzimidazole.
Cyclohexyl CH ₂	25.0 – 32.0	Methylene carbons.
Acetamide CH ₃	~24.0	Methyl carbon.

Part 5: Quality Control & Troubleshooting

Common Impurities

- Starting Material (Diaminobenzene derivative): Look for broad amine peaks at 4.5–5.5 ppm and lack of cyclohexyl signals.
- O-Acetylation: If acetylation occurred on the imidazole nitrogen (rare but possible under forcing conditions), the Acetyl-CH₃ will shift, and the NH peak at ~12 ppm will disappear.

- Residual Solvents: DMSO (2.50 ppm), Water (3.33 ppm in DMSO), Methanol (3.17 ppm).

Protocol Validation

- System Suitability: Ensure the signal-to-noise ratio (S/N) for the amide NH peak is >10:1.
- Linearity: For quantitative NMR (qNMR), the integration of the Acetyl-CH₃ (3H) vs. the Cyclohexyl Methine (1H) must be 3:1 (±5%).

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